

Application of Ambroxol in the Study of Lysosomal Storage Disorders

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Compound of Interest

Compound Name: *Ambrosiol*
CAS No.: *5090-67-5*
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Application Notes

Ambroxol, a long-established mucolytic agent, has garnered significant attention for its potential therapeutic role in lysosomal storage disorders (LSDs), particularly Gaucher disease. These notes provide an overview of its application in preclinical research and clinical studies, focusing on its mechanisms of action that make it a valuable tool for studying and potentially treating these debilitating genetic conditions.

Ambroxol primarily functions as a pharmacological chaperone for the enzyme β -glucocerebrosidase (GCase), which is deficient in Gaucher disease.^{[1][2][3]} Mutations in the GBA1 gene lead to misfolding of the GCase enzyme, its retention in the endoplasmic reticulum (ER), and subsequent degradation, resulting in the accumulation of its substrate, glucosylceramide, within lysosomes.^{[1][2]} Ambroxol has been shown to bind to and stabilize mutant GCase, facilitating its proper folding and trafficking from the ER to the lysosome, thereby increasing its lysosomal activity.^{[1][2][4]}

Beyond its chaperone activity, Ambroxol exhibits pleiotropic effects on lysosomal function. It has been reported to induce lysosomal exocytosis through a pH-dependent release of calcium from acidic stores.^{[5][6][7]} This process may aid in the clearance of accumulated substrates. Furthermore, Ambroxol has been shown to activate Transcription Factor EB (TFEB), a master regulator of lysosomal biogenesis and autophagy.^{[8][9]} This activation leads to an increased expression of lysosomal and autophagic genes, enhancing the cell's overall degradative capacity. Ambroxol's ability to cross the blood-brain barrier makes it a particularly promising candidate for neuronopathic forms of Gaucher disease, which are often refractory to standard enzyme replacement therapy.^{[10][11]}

Studies have also indicated that Ambroxol can alleviate endoplasmic reticulum (ER) stress, a common feature in cells with misfolded proteins.^[12] By promoting the correct folding and trafficking of mutant GCase, Ambroxol reduces the burden on the ER quality control machinery, thereby mitigating the unfolded protein response (UPR).

The multifaceted mechanisms of Ambroxol make it a valuable pharmacological tool for researchers studying the pathophysiology of lysosomal storage disorders and for professionals in drug development exploring novel therapeutic strategies.

Quantitative Data Summary

The following tables summarize the quantitative effects of Ambroxol treatment observed in various studies, providing a clear comparison of its efficacy across different models and patient populations.

Table 1: Effect of Ambroxol on GCase Activity

Cell/Tissue Type	GBA1 Mutation	Ambroxol Concentration/Dose	Duration of Treatment	% Increase in GCase Activity (Mean $\pm$ SEM/SD or Range)	Reference
Patient-derived Fibroblasts	N370S/N370S	5-60 μ M	4 days	15-50%	[1]
Patient-derived Fibroblasts	N370S/N370S, N370S/V394L	Increasing concentrations	4 days	Up to 50%	[1]
Patient-derived Fibroblasts	R120W/L444P, P415R/L444P	Increasing concentrations	4 days	Significant increase	[1]
Patient-derived Fibroblasts	N370S/wt	60 μ M	6 days	206% $\pm$ 15%	[12]
Patient-derived Fibroblasts	L444P/wt	60 μ M	6 days	199% $\pm$ 20%	[12]
Control Fibroblasts	Wild-type	60 μ M	6 days	188% $\pm$ 12%	[12]
Patient-derived Macrophages	GD and GBA-PD	Not specified	4 days	3.3 to 3.5-fold increase	[13]
Lymphocytes (in vivo)	Neuronopathic GD	25 mg/kg/day	Long-term	Significant increase	[10]

Table 2: Effect of Ambroxol on GCase Protein Levels

Cell/Tissue Type	GBA1 Mutation	Ambroxol Concentration/Dose	Duration of Treatment	% Increase in GCase Protein (Median or Fold Change)	Reference
Patient-derived Fibroblasts	Gaucher disease	60 μ M	5 days	100% (median increase)	[14]
Patient-derived Fibroblasts	Parkinson's with GBA mutations	60 μ M	5 days	50% (median increase)	[14]
Control Fibroblasts	Wild-type	60 μ M	5 days	30% (median increase)	[14]
Lysosomal fraction of Fibroblasts	N370S/N370S	60 μ M	5 days	Significant increase	[15]

Table 3: Effect of Ambroxol on Substrate Levels and Other Markers

Sample Type	Marker	Ambroxol Dose	Duration of Treatment	Outcome	Reference
Cerebrospinal Fluid (CSF)	Glucosylsphingosine	25 mg/kg/day	Long-term	Decreased levels	[10]
Patient-derived Macrophages	Hexosylsphingosine	Not specified	4 days	1.6 to 2.1-fold reduction	[13]
Fibroblasts	TFEB transcript levels	60 μ M	5 days	1.75 to 2.5-fold increase	[8]
Clinical Trial (GD Type 1)	Hemoglobin	150 mg/day	6 months	16.2% increase in one patient	[12]
Clinical Trial (GD Type 1)	Platelet Count	150 mg/day	6 months	32.9% increase in one patient	[12]
Clinical Trial (GD Type 1)	Spleen Volume	150 mg/day	6 months	2.9% decrease in one patient	[12]
Clinical Trial (GD Type 1)	Liver Volume	150 mg/day	6 months	14.4% decrease in one patient	[12]

Experimental Protocols

Detailed methodologies for key experiments cited in the application of Ambroxol are provided below.

Protocol 1: In Vitro Ambroxol Treatment of Patient-Derived Fibroblasts

Objective: To assess the effect of Ambroxol on GCase activity and protein levels in cultured fibroblasts from Gaucher disease patients.

Materials:

- Patient-derived skin fibroblasts
- Dulbecco's Modified Eagle Medium (DMEM)
- Fetal Bovine Serum (FBS)
- Ambroxol hydrochloride (Sigma-Aldrich)
- Phosphate-Buffered Saline (PBS)
- Cell lysis buffer (e.g., RIPA buffer) with protease inhibitors
- BCA Protein Assay Kit

Procedure:

- Culture patient-derived fibroblasts in DMEM supplemented with 10% FBS at 37°C in a 5% CO₂ incubator.
- Seed cells in 6-well plates and allow them to adhere and grow to 80-90% confluency.
- Prepare a stock solution of Ambroxol hydrochloride in a suitable solvent (e.g., DMSO).
- Treat the cells with varying concentrations of Ambroxol (e.g., 10 µM, 30 µM, 60 µM) for 4-6 days. Include a vehicle control (DMSO) for comparison.[\[1\]](#)[\[12\]](#)
- After the treatment period, wash the cells twice with ice-cold PBS.
- Lyse the cells using a suitable lysis buffer containing protease inhibitors.
- Centrifuge the cell lysates to pellet cellular debris and collect the supernatant.
- Determine the protein concentration of the lysates using a BCA or similar protein assay.
- The lysates are now ready for downstream applications such as GCase activity assay (Protocol 2) and Western Blot analysis (Protocol 3).

Protocol 2: Glucocerebrosidase (GCase) Activity Assay

Objective: To measure the enzymatic activity of GCase in cell lysates.

Materials:

- Cell lysate (from Protocol 1)
- 4-Methylumbelliferyl- β -D-glucopyranoside (4-MUG), substrate
- Sodium taurocholate
- Citrate-phosphate buffer (pH 5.4)
- Stop buffer (e.g., 0.2 M glycine-NaOH, pH 10.7)
- 96-well black plates
- Fluorometer

Procedure:

- Prepare the assay buffer containing citrate-phosphate buffer, sodium taurocholate, and 4-MUG.
- In a 96-well black plate, add a specific amount of protein from the cell lysate (e.g., 10-20 μ g) to each well.
- Add the assay buffer to each well to initiate the enzymatic reaction.
- Incubate the plate at 37°C for 1-2 hours.
- Stop the reaction by adding the stop buffer.
- Measure the fluorescence of the product (4-methylumbelliferone) using a fluorometer with an excitation wavelength of ~360 nm and an emission wavelength of ~448 nm.
- Calculate the GCase activity as nmol of substrate hydrolyzed per hour per mg of protein, using a standard curve of 4-methylumbelliferone.

Protocol 3: Western Blot Analysis for GCase and ER Stress Markers

Objective: To determine the protein levels of GCase and key ER stress markers.

Materials:

- Cell lysate (from Protocol 1)
- SDS-PAGE gels
- Transfer buffer
- PVDF membrane
- Blocking buffer (e.g., 5% non-fat milk in TBST)
- Primary antibodies:
 - Anti-GCase (e.g., Abcam ab55080)[[16](#)]
 - Anti-GRP78/BiP
 - Anti-CHOP
 - Anti-phospho-PERK
 - Anti-phospho-eIF2 α
- Secondary antibody (HRP-conjugated)
- Chemiluminescent substrate
- Loading control antibody (e.g., anti- β -actin or anti-GAPDH)

Procedure:

- Denature the protein samples from the cell lysates by boiling in Laemmli buffer.

- Separate the proteins by size using SDS-PAGE.
- Transfer the separated proteins to a PVDF membrane.
- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with the primary antibody (diluted in blocking buffer) overnight at 4°C.
- Wash the membrane three times with TBST.
- Incubate the membrane with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane three times with TBST.
- Detect the protein bands using a chemiluminescent substrate and an imaging system.
- Quantify the band intensities and normalize to the loading control.

Protocol 4: Immunofluorescence for GCase Lysosomal Localization

Objective: To visualize the subcellular localization of GCase and its co-localization with lysosomes.

Materials:

- Cells grown on coverslips
- 4% Paraformaldehyde (PFA)
- Permeabilization buffer (e.g., 0.1% Triton X-100 in PBS)
- Blocking buffer (e.g., 5% goat serum in PBS)
- Primary antibodies:

- Anti-GCase
- Anti-LAMP1 (lysosomal marker)
- Fluorescently labeled secondary antibodies
- DAPI (for nuclear staining)
- Mounting medium
- Confocal microscope

Procedure:

- Treat cells with Ambroxol as described in Protocol 1.
- Fix the cells with 4% PFA for 15 minutes at room temperature.
- Permeabilize the cells with permeabilization buffer for 10 minutes.
- Block the cells with blocking buffer for 1 hour.
- Incubate the cells with primary antibodies against GCase and LAMP1 overnight at 4°C.
- Wash the cells three times with PBS.
- Incubate the cells with fluorescently labeled secondary antibodies for 1 hour at room temperature in the dark.
- Wash the cells three times with PBS.
- Stain the nuclei with DAPI for 5 minutes.
- Mount the coverslips onto microscope slides using mounting medium.
- Visualize the cells using a confocal microscope and analyze the co-localization of GCase and LAMP1 signals.

Protocol 5: Measurement of Glucosylsphingosine in Cerebrospinal Fluid (CSF)

Objective: To quantify the levels of the biomarker glucosylsphingosine in CSF.

Materials:

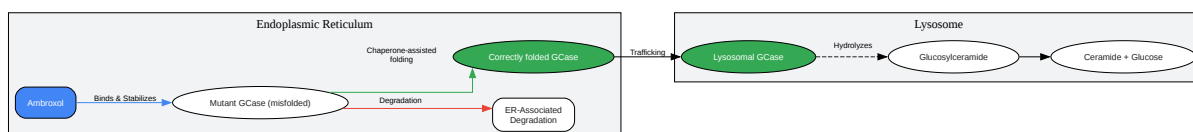
- CSF samples
- Internal standard (e.g., d5-glucosylsphingosine)
- Acetonitrile
- Liquid chromatography-tandem mass spectrometry (LC-MS/MS) system

Procedure:

- Thaw CSF samples on ice.
- Add an internal standard to each sample.
- Precipitate proteins by adding acetonitrile.
- Vortex and centrifuge the samples to pellet the precipitated proteins.
- Transfer the supernatant to a new tube for analysis.
- Inject the sample into an LC-MS/MS system.
- Separate glucosylsphingosine using a suitable liquid chromatography column.
- Detect and quantify glucosylsphingosine and the internal standard using tandem mass spectrometry in multiple reaction monitoring (MRM) mode.
- Calculate the concentration of glucosylsphingosine based on the ratio of its peak area to that of the internal standard and a standard curve.[\[10\]](#)

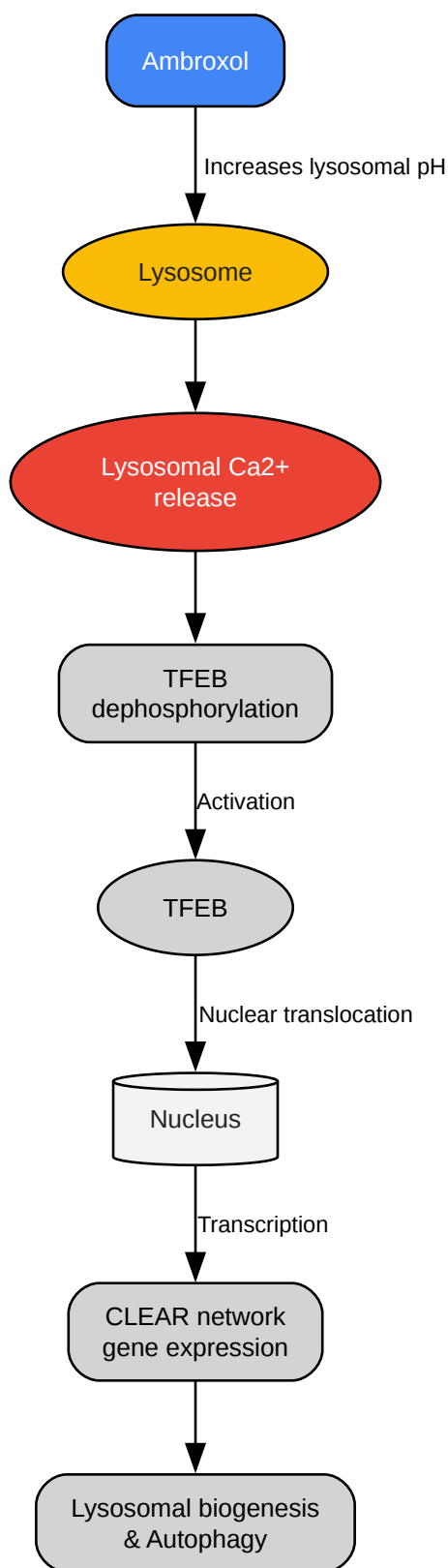
Visualizations

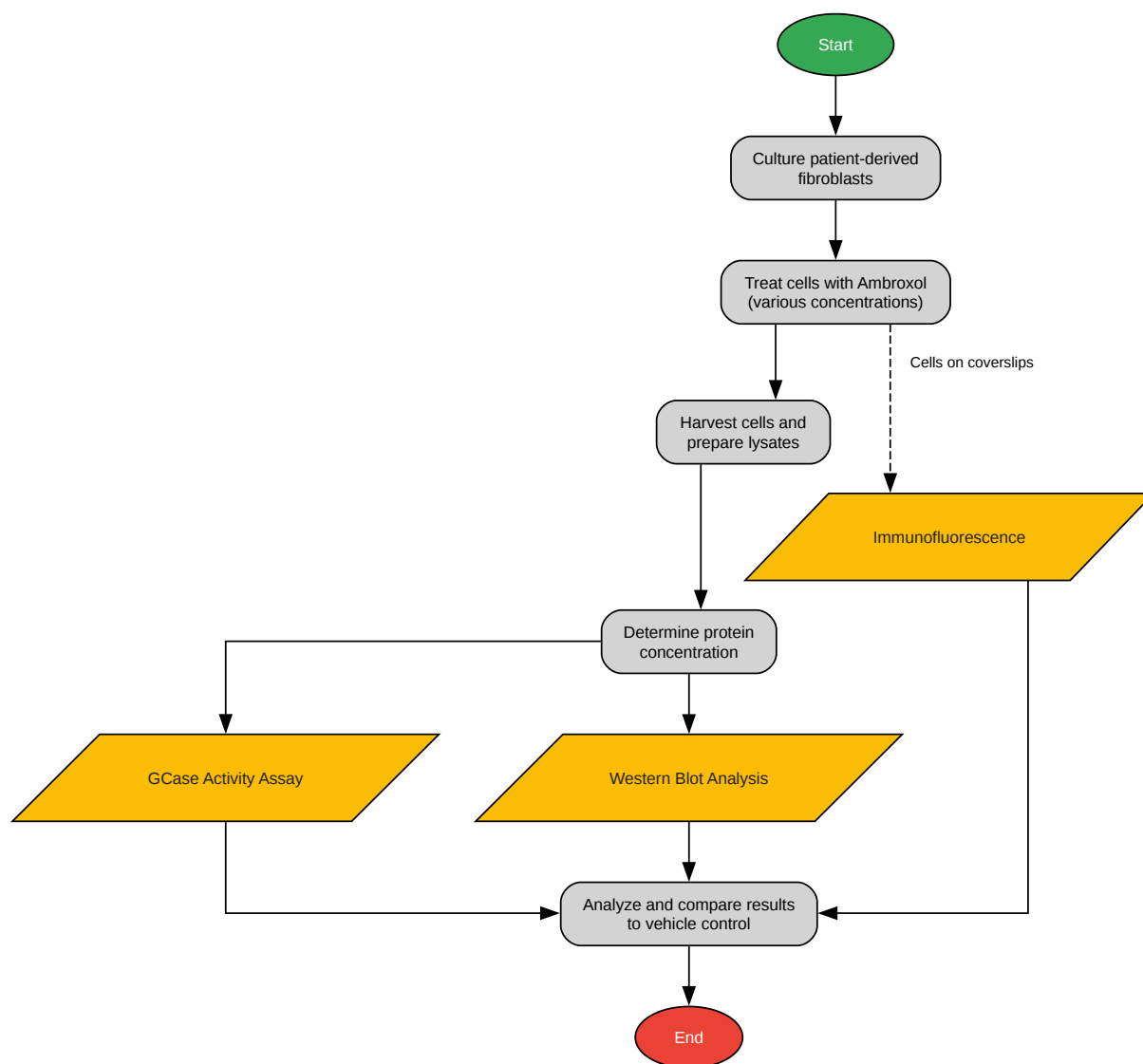
The following diagrams illustrate key pathways and workflows related to the application of Ambroxol in studying lysosomal storage disorders.



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Caption: Ambroxol's chaperone activity on mutant GCase.





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